

Application Note: High-Precision Synthesis & Functionalization of 2-Methoxy-N-propylbenzamide

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Compound of Interest

Compound Name: 2-methoxy-N-propylbenzamide

Cat. No.: B13330378

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Abstract

This application note details the optimized synthesis and downstream functionalization of **2-methoxy-N-propylbenzamide** (CAS: 58319-33-8), a critical scaffold in the development of Orthopramide class antipsychotics and dopamine D2/D3 receptor antagonists. Beyond its role as a pharmacophore, this molecule serves as an ideal substrate for Directed Ortho Metalation (DoM), allowing researchers to generate complex, polysubstituted benzamide libraries. We present a scalable synthesis protocol using carbodiimide coupling and a divergent functionalization strategy utilizing lithiation-directed electrophilic substitution.

Part 1: Strategic Significance & Mechanism (The "Why")

The Orthopramide Pharmacophore

2-methoxy-N-propylbenzamide represents the minimal structural core required for binding to the dopamine D2 receptor. In medicinal chemistry, this scaffold is the template for drugs such as Remoxipride, Eticlopride, and Raclopride.

- The Methoxy Group (C-2): Essential for forming an intramolecular hydrogen bond with the amide hydrogen (N-H...O), locking the molecule into a planar, pseudo-ring conformation (coplanarity) required for receptor affinity.
- The Amide Linker: Provides the necessary dipole alignment.
- The Propyl Chain: Mimics the lipophilic interactions found in the pyrrolidine ring of more complex analogs.

Synthetic Versatility: The DoM Advantage

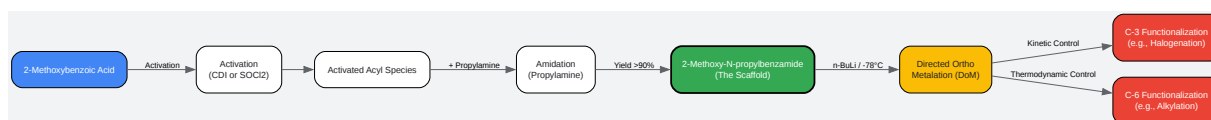
For synthetic chemists, this molecule is a "privileged substrate" for Directed Ortho Metalation (DoM). It possesses two competing Directing Metalation Groups (DMGs):^[1]

- The Secondary Amide: A strong DMG (via coordination to Li).
- The Methoxy Group: A moderate DMG.

By manipulating the base (n-BuLi vs. s-BuLi) and temperature, researchers can selectively functionalize the C-3 position (ortho to methoxy) or the C-6 position (ortho to amide), enabling the rapid generation of SAR (Structure-Activity Relationship) libraries.

Workflow Visualization

The following diagram illustrates the synthesis and divergent functionalization pathways.



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Figure 1: Synthetic workflow from precursor activation to divergent downstream functionalization via DoM.

Part 2: Experimental Protocols

Protocol A: Scalable Synthesis via CDI Coupling

Rationale: While acid chlorides (SOCl_2) are common, they generate HCl and require anhydrous conditions. The 1,1'-Carbonyldiimidazole (CDI) method is preferred for pharmaceutical intermediates as it is a "one-pot" procedure, produces only CO_2 and imidazole as byproducts, and avoids hydrolytic degradation of the methoxy group.

Materials:

- 2-Methoxybenzoic acid (15.2 g, 100 mmol)
- 1,1'-Carbonyldiimidazole (CDI) (17.8 g, 110 mmol)
- n-Propylamine (9.0 mL, 110 mmol)
- Dichloromethane (DCM) (anhydrous, 200 mL)
- 1M HCl and Saturated NaHCO_3 for workup.

Step-by-Step Methodology:

- Activation: In a flame-dried 500 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet, dissolve 2-methoxybenzoic acid in 150 mL of anhydrous DCM.
- CDI Addition: Add CDI portion-wise over 10 minutes at 0°C . Caution: Vigorous evolution of CO_2 gas will occur.
- Formation of Acyl-Imidazole: Allow the mixture to warm to room temperature (RT) and stir for 1 hour. The solution should become clear.
- Amidation: Cool the solution back to 0°C . Add n-propylamine dropwise via a syringe pump or addition funnel over 15 minutes to control the exotherm.
- Reaction: Warm to RT and stir for 4 hours. Monitor by TLC (50% EtOAc/Hexane, $R_f \sim 0.4$) or HPLC.
- Workup:

- Wash the organic phase with 1M HCl (2 x 50 mL) to remove imidazole and unreacted amine.
- Wash with Saturated NaHCO_3 (2 x 50 mL) to remove unreacted acid.
- Wash with Brine (50 mL), dry over MgSO_4 , and filter.
- Isolation: Concentrate under reduced pressure. The product usually crystallizes upon standing or can be recrystallized from Hexane/EtOAc.

Expected Yield: 92-95% (White crystalline solid). Melting Point: 84-86°C.

Protocol B: Regioselective Functionalization (DoM)

Rationale: This protocol uses the amide group to direct lithium to the C-3 position. This is critical for synthesizing 3-halo derivatives (e.g., 3-bromo-**2-methoxy-N-propylbenzamide**), which are direct precursors to radioligands.

Materials:

- **2-Methoxy-N-propylbenzamide** (1.93 g, 10 mmol)
- n-Butyllithium (n-BuLi) (2.5 M in hexanes, 8.8 mL, 22 mmol) Note: 2.2 eq required due to amide proton.
- TMEDA (Tetramethylethylenediamine) (3.3 mL, 22 mmol)
- Electrophile: 1,2-Dibromo-1,1,2,2-tetrafluoroethane (Br source) or Methyl Iodide.
- Solvent: Anhydrous THF (50 mL).

Step-by-Step Methodology:

- Complexation: In a flame-dried Schlenk flask under Argon, dissolve the benzamide and TMEDA in anhydrous THF. Cool to -78°C (Dry ice/Acetone bath).
- Lithiation: Add n-BuLi dropwise over 20 minutes. The solution often turns bright yellow/orange, indicating the formation of the dianion (lithium on Nitrogen and C-3).

- Incubation: Stir at -78°C for 1 hour. Crucial: Do not let the temperature rise, or the lithium may migrate to the thermodynamically stable C-6 position or attack the amide carbonyl.
- Electrophile Quench: Add the electrophile (e.g., Br source) rapidly at -78°C.
- Termination: Stir for 30 minutes at -78°C, then allow to warm to 0°C. Quench with Saturated NH₄Cl (10 mL).
- Extraction: Extract with EtOAc (3 x 30 mL). Dry and concentrate.

Data Interpretation:

- Regioselectivity Check: Use ¹H NMR.
 - C-3 Substitution: You will see two doublets and one triplet (or a doublet of doublets) in the aromatic region (1,2,3-substitution pattern).
 - C-6 Substitution: Different coupling constants generally observed.

Part 3: Quality Control & Data Specifications

Analytical Specifications

For pharmaceutical use, the intermediate must meet the following criteria:

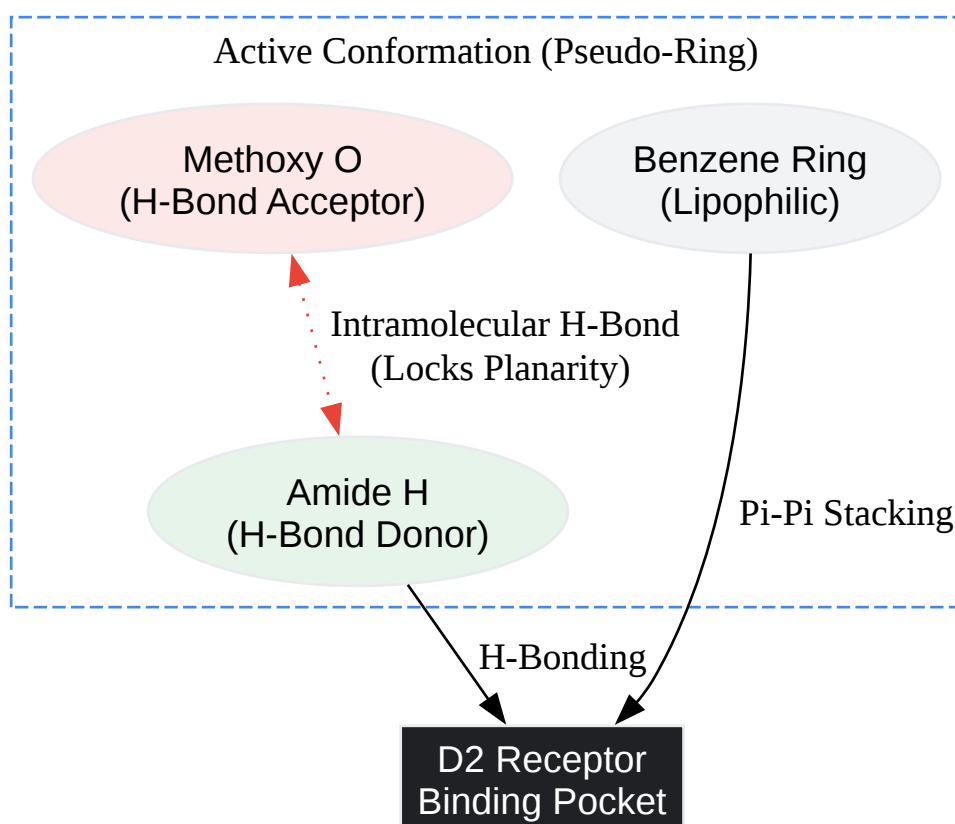
Parameter	Specification	Method
Appearance	White to off-white crystalline powder	Visual
Purity	> 98.5%	HPLC (C18, MeOH/H ₂ O gradient)
Water Content	< 0.5%	Karl Fischer Titration
Residual Solvents	DCM < 600 ppm	GC-Headspace
Identity	Matches Reference Standard	IR / NMR

Key NMR Signals (400 MHz, CDCl₃)

- δ 8.20 (br s, 1H): Amide N-H.
- δ 8.18 (dd, 1H): Aromatic H-6 (deshielded by carbonyl).
- δ 4.01 (s, 3H): Methoxy group (Singlet).
- δ 3.45 (q, 2H): Propyl N-CH₂.
- δ 1.65 (m, 2H): Propyl CH₂.
- δ 1.01 (t, 3H): Propyl CH₃.

Molecular Interaction Diagram

The following diagram details the intramolecular hydrogen bonding that defines the pharmacophore's active conformation.



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Figure 2: Pharmacophoric features of the 2-methoxybenzamide scaffold stabilized by intramolecular hydrogen bonding.

References

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Sources

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- 2. Directed ortho metalation - Wikipedia [en.wikipedia.org]
- 3. pubs.acs.org [pubs.acs.org]
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